

Physical and chemical properties of 4,4'-Dibromobiphenyl-2,2'-diamine

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Compound of Interest

Compound Name: **4,4'-Dibromobiphenyl-2,2'-diamine**

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An In-Depth Technical Guide to **4,4'-Dibromobiphenyl-2,2'-diamine**

Authored by: A Senior Application Scientist

This guide provides a comprehensive technical overview of **4,4'-Dibromobiphenyl-2,2'-diamine**, a significant chemical intermediate. Designed for researchers, scientists, and professionals in drug development and material science, this document delves into the compound's core properties, synthesis, applications, and safety protocols, offering field-proven insights and validated methodologies.

Introduction and Strategic Importance

4,4'-Dibromobiphenyl-2,2'-diamine is an aromatic amine distinguished by a biphenyl backbone with bromine atoms at the 4 and 4' positions and amine groups at the 2 and 2' positions. This specific arrangement of functional groups imparts a unique reactivity profile, making it a valuable precursor in various synthetic applications. Its primary utility lies in the synthesis of complex heterocyclic structures and as a specialized curing agent for high-performance polymers.^{[1][2]} The compound's rigid structure and reactive amine and bromide sites are pivotal for creating materials with enhanced thermal and chemical stability.^{[1][3]} Its structural characteristics also suggest potential for investigation in pharmacological contexts, although this remains an emerging area of research.

Core Physicochemical and Structural Data

A precise understanding of a compound's physical and chemical properties is fundamental to its application. The data presented below has been consolidated from various chemical data sources to provide a reliable reference for experimental design.

Chemical Identity

Identifier	Value
CAS Number	136630-36-9 [1] [4]
Molecular Formula	C ₁₂ H ₁₀ Br ₂ N ₂ [1] [4]
Molecular Weight	342.03 g/mol [5]
IUPAC Name	4,4'-Dibromo-[1,1'-biphenyl]-2,2'-diamine [1]
Synonyms	2,2'-Diamino-4,4'-dibromobiphenyl, 4,4'-Dibromo-2,2'-biphenyldiamine [1] [4]
InChI Key	KZDMFBDNQPKWNM-UHFFFAOYSA-N

Physicochemical Properties

Property	Value
Melting Point	192-194 °C [1]
Boiling Point	436.5 ± 40.0 °C (Predicted) [1]
Appearance	Solid
Solubility	Sparingly soluble in water (0.014 g/L at 25 °C) [1] [4]
pKa	2.79 ± 0.10 (Predicted) [4]
Topological Polar Surface Area	52 Å ² [4]
Hydrogen Bond Donor Count	2 [4]
Hydrogen Bond Acceptor Count	2 [4]

Synthesis and Chemical Reactivity

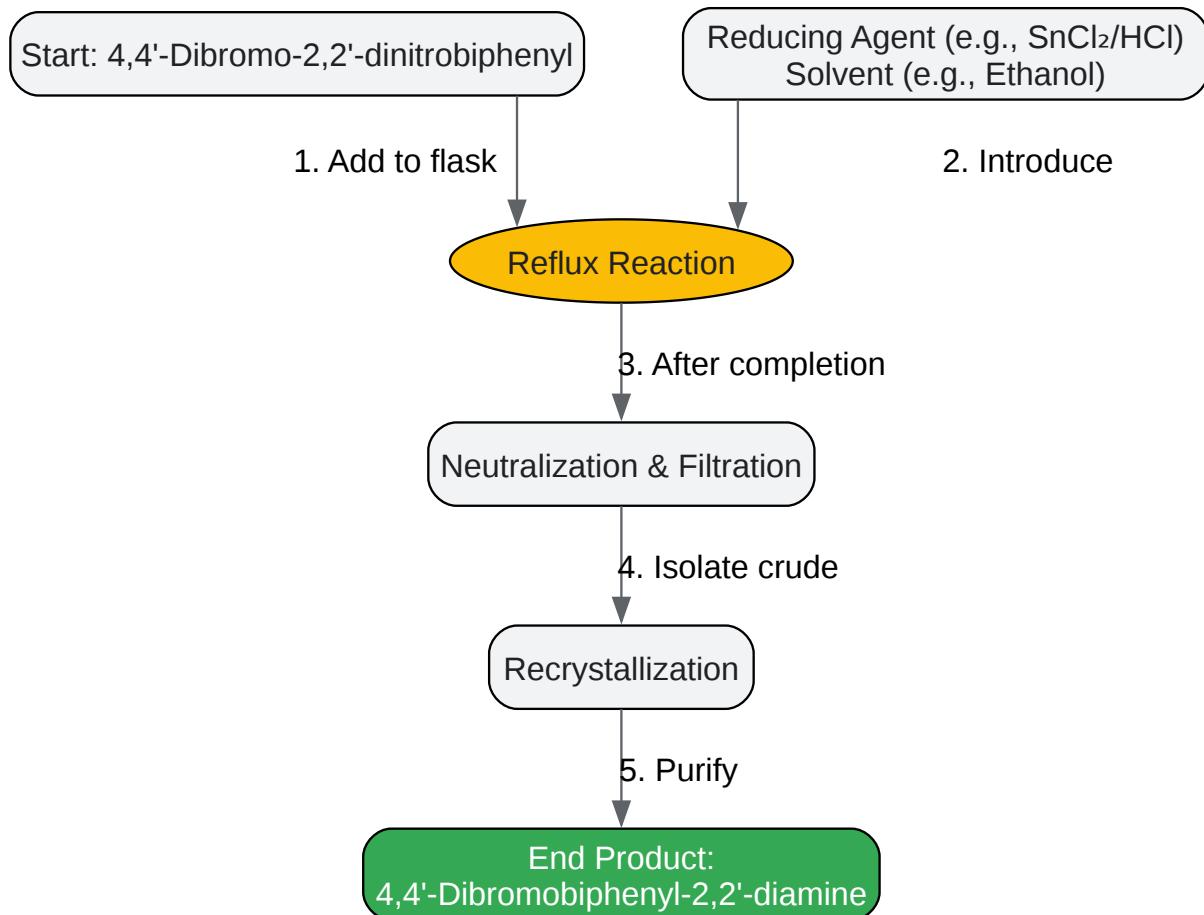
The strategic value of **4,4'-Dibromobiphenyl-2,2'-diamine** is rooted in its synthesis and subsequent reactivity. The primary route to this diamine involves the reduction of its dinitro precursor, a common and effective method for introducing amine functionalities to an aromatic system.

Synthetic Pathway: A Validated Protocol

The most established method for synthesizing **4,4'-Dibromobiphenyl-2,2'-diamine** is the chemical reduction of 4,4'-Dibromo-2,2'-dinitrobiphenyl.^[2] This precursor is itself synthesized via an Ullmann coupling reaction of 2,5-dibromonitrobenzene.^[2] The reduction step is critical as it converts the nitro groups into reactive amine groups without affecting the bromine atoms, thus yielding the target molecule.

Experimental Protocol: Reduction of 4,4'-Dibromo-2,2'-dinitrobiphenyl

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, suspend 4,4'-Dibromo-2,2'-dinitrobiphenyl in a suitable solvent such as ethanol or acetic acid.
- **Reducing Agent Addition:** Introduce a reducing agent. A common choice is tin(II) chloride (SnCl_2) in the presence of concentrated hydrochloric acid. The choice of a metallic reducing agent in acidic media is causal; it provides the necessary hydrides for the efficient reduction of the aromatic nitro groups.
- **Reaction Conditions:** Heat the mixture to reflux and maintain for several hours until TLC or LC-MS analysis indicates complete consumption of the starting material.
- **Work-up and Isolation:** Cool the reaction mixture and neutralize it with a base (e.g., NaOH solution) to precipitate the crude diamine. The product is then isolated by filtration.
- **Purification:** Recrystallize the crude solid from a suitable solvent system (e.g., ethanol/water) to yield the purified **4,4'-Dibromobiphenyl-2,2'-diamine**.



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Caption: Synthesis workflow for **4,4'-Dibromobiphenyl-2,2'-diamine**.

Reactivity Profile

The reactivity of **4,4'-Dibromobiphenyl-2,2'-diamine** is dominated by its two primary functional groups:

- **Amine Groups (-NH₂):** These groups are nucleophilic and can participate in a wide range of reactions, including diazotization, acylation, and condensation. Their position ortho to the biphenyl linkage allows for intramolecular cyclization reactions to form fused heterocyclic systems.^[2]

- Bromine Atoms (-Br): The bromine atoms are excellent leaving groups in cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig), enabling the formation of carbon-carbon and carbon-heteroatom bonds. This functionality is crucial for extending the molecular framework.

Industrial and Research Applications

The unique structure of this compound makes it a valuable component in both industrial and research settings.

High-Performance Polymers and Composites

As an aromatic diamine, it serves as an effective curing agent for epoxy resins.[\[1\]](#) The rationale behind its use is the reaction of the amine groups with the epoxide rings, which creates a highly cross-linked, rigid polymer network. This process imparts superior properties to the final material:

- Enhanced Mechanical Strength: The rigid biphenyl units contribute to a high modulus and strength in composites.[\[1\]](#)
- Improved Chemical Resistance: The dense, cross-linked structure provides a robust barrier against chemical attack.[\[1\]](#)
- Increased Hardness: The resulting polymers are used in durable coatings and strong adhesives.[\[1\]](#)

Intermediate in Organic Synthesis

This diamine is a key building block for synthesizing complex, fused heterocyclic compounds.[\[2\]](#) Its structure is particularly well-suited for creating carbazoles, dibenzosiloles, and dibenzoselenophenes through intramolecular cyclization reactions.[\[2\]](#) These resulting structures are of significant interest in materials science for applications in organic light-emitting diodes (OLEDs) and organic photovoltaics.

Safety, Handling, and Disposal

Given its classification as an aromatic amine, a class of compounds known for potential carcinogenic properties, stringent safety protocols are mandatory.[\[1\]](#)

Hazard Identification

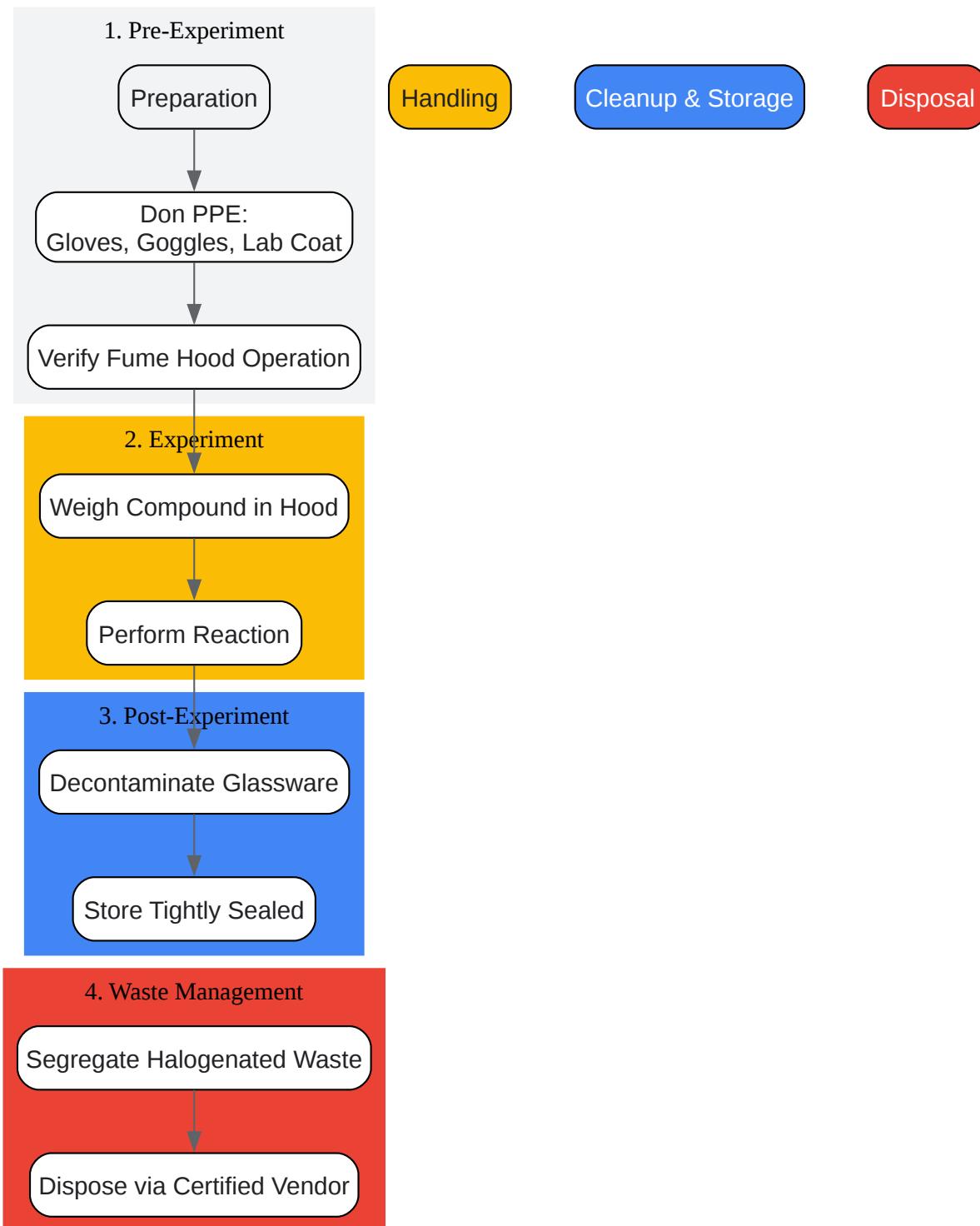
Hazard Type	Description
Health Hazards	May be harmful if swallowed. Causes skin and serious eye irritation. May cause respiratory irritation.[6][7][8][9] Aromatic amines are a class of compounds with potential carcinogenic properties.[1]
Environmental Hazards	Halogenated compounds can pose environmental risks. Very toxic to aquatic life with long-lasting effects.[6]
GHS Hazard Codes	H302, H315, H318, H335, H400

Safe Handling Protocol

A self-validating system for handling this compound involves engineering controls, personal protective equipment (PPE), and strict procedural adherence.

- Engineering Controls: Always handle in a well-ventilated area, preferably within a certified chemical fume hood to avoid inhalation of dust.[7][10]
- Personal Protective Equipment (PPE):
 - Gloves: Wear chemical-impermeable gloves (e.g., nitrile) that have been inspected prior to use.[6][10]
 - Eye Protection: Use chemical safety goggles or a face shield.[7][8]
 - Lab Coat: A fire-resistant lab coat is required.[10]
- Procedure:
 - Avoid formation of dust and aerosols.[10]
 - Wash hands thoroughly after handling.[6][7][10]
 - Contaminated work clothing should not be allowed out of the workplace.[6]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place, under an inert atmosphere.[6][11]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[7][10]

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